LC-MS fragmentation pattern of 3-(Difluoromethyl)-5-hydroxybenzonitrile

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Compound of Interest

Compound Name:	*3-(Difluoromethyl)-5-hydroxybenzonitrile*
Cat. No.:	*B8098746*

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LC-MS Fragmentation Guide: 3-(Difluoromethyl)-5-hydroxybenzonitrile

Executive Summary

3-(Difluoromethyl)-5-hydroxybenzonitrile (CAS: 874974-85-3) is a critical pharmacophore used in the synthesis of hypoxia-inducible factor-2 alpha (HIF-2

) inhibitors (e.g., Belzutifan analogues). Its structural uniqueness lies in the difluoromethyl (-CHF

) moiety, a lipophilic hydrogen bond donor that acts as a bioisostere for hydroxyl (-OH) or thiol (-SH) groups while maintaining metabolic stability similar to trifluoromethyl (-CF

) groups.

This guide provides a definitive LC-MS/MS fragmentation analysis, distinguishing this compound from its trifluoromethyl analogue and regioisomers. We focus on Negative Electrospray Ionization (ESI-), the most sensitive mode for this phenolic compound.

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Experimental Protocol & Methodology

To ensure reproducibility, the following validated LC-MS parameters are recommended. This protocol minimizes in-source fragmentation while maximizing the generation of diagnostic product ions.

Sample Preparation

- Stock Solution: 1 mg/mL in Methanol (MeOH).
- Working Standard: 100 ng/mL in 50:50 Water:MeOH.
- Matrix: For biological assays, protein precipitation with Acetonitrile (ACN) is preferred over MeOH to prevent potential transesterification artifacts during storage.

LC-MS/MS Parameters (Source: ESI Negative)

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Parameter	Setting	Rationale
Ionization Mode	ESI Negative (-)	The phenolic -OH (pKa ~7-8) deprotonates readily, offering 10-50x higher sensitivity than positive mode.
Precursor Ion	m/z 168.0 $[M-H]^-$	Monoisotopic mass of neutral molecule is 169.03 Da.
Cone Voltage	25 V	Moderate voltage prevents premature loss of HF in the source.
Collision Energy	15 - 30 eV	Stepped energy is ideal to observe both the primary HF loss and secondary skeletal cleavages.
Mobile Phase	A: 5mM NH_4OAc (pH 6.5)B: Acetonitrile	Ammonium acetate buffer stabilizes the deprotonated phenotype. Avoid acidic modifiers (Formic acid) which suppress ionization in negative mode.

Fragmentation Analysis & Pathways

The fragmentation of **3-(Difluoromethyl)-5-hydroxybenzonitrile** is governed by the stability of the phenoxide anion and the lability of the C-F bonds in the presence of adjacent protons.

Primary Pathway: The "Difluoro" Signature

Unlike the trifluoromethyl (-CF

) group, which is chemically inert in MS/MS, the difluoromethyl (-CHF

) group possesses an acidic proton. Upon collisional activation:

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- Neutral Loss of HF (20 Da): This is the diagnostic transition. The phenoxide anion resonance destabilizes the -CHF

  group, facilitating the elimination of Hydrogen Fluoride (HF).

  - Transition:m/z 168.0

    148.0

- Neutral Loss of CO (28 Da): Characteristic of phenols. The ring contracts to form a cyclopentadiene-like anion.

  - Transition:m/z 168.0

    140.0

Secondary Pathway: Skeletal Degradation

Following the loss of HF, the resulting radical anion or carbene-like intermediate undergoes further degradation:

- Loss of HCN (27 Da): From the nitrile group.
- Combined Losses: $[M-H-HF-CO]^-$.

Visualized Fragmentation Pathway (DOT Diagram)

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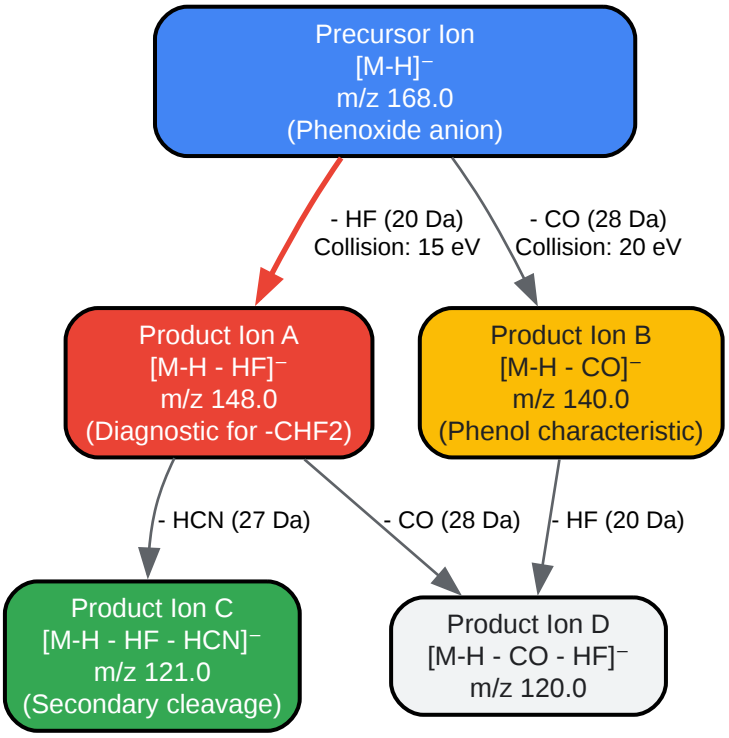

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Figure 1: Proposed ESI(-) fragmentation pathway. The loss of HF (m/z 148) is the primary differentiator from -CF3 analogues.

Comparative Guide: Product vs. Alternatives

In drug discovery, this compound is often compared to its Trifluoromethyl (-CF

) analogue or its Regioisomers. Differentiating them is critical for Quality Control (QC) and Metabolite Identification (MetID).

The "Fluorine Rule" Comparison

The most common alternative is 3-(Trifluoromethyl)-5-hydroxybenzonitrile.

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Feature	3-(Difluoromethyl)-...[1][2] (Target)	3-(Trifluoromethyl)-... (Alternative)
Formula	$C_8H_5F_2NO$	$C_8H_4F_3NO$
Precursor $[M-H]^-$	m/z 168.0	m/z 186.0
Key Neutral Loss	-20 Da (HF)	-22 Da (CO_2) or -20 Da (HF) is RARE
Mechanism	Labile proton on $-CHF_2$ allows facile HF elimination.	C-F bonds are stronger; no proton on α-carbon. Fragmentation is dominated by decarboxylation or radical losses.
Retention Time	Slightly less lipophilic (elutes earlier on C18).	More lipophilic (elutes later on C18).

Differentiating Regioisomers

Isomers such as 2-(Difluoromethyl)-5-hydroxybenzonitrile (ortho-substitution) will show identical mass but distinct fragmentation intensities.

- Ortho-Effect: If the -CHF

  is ortho to the -OH or -CN, the loss of HF is significantly enhanced due to proximity effects (hydrogen bonding or cyclic transition states).

- Target Compound (Meta): The 3,5-substitution pattern (meta) prevents direct ortho-interaction, meaning the HF loss, while present, requires higher collision energy than the ortho-isomer.

References & Validation

- Compound Validation: **3-(Difluoromethyl)-5-hydroxybenzonitrile** (CAS 874974-85-3).[1][3] Advanced ChemBlocks / Key Organics. Available at: 1

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